

Structural Elucidation of 3-Ethoxy-2-nitroaniline: A Comprehensive C NMR Analysis Guide

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Compound of Interest

Compound Name: 3-Ethoxy-2-nitroaniline

Cat. No.: B515158

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Executive Summary & Compound Significance

3-Ethoxy-2-nitroaniline (CAS: 663195-31-1) represents a challenging class of 1,2,3-trisubstituted benzenes. It serves as a critical intermediate in the synthesis of fused heterocyclic pharmaceuticals, particularly benzimidazoles and quinoxalines used in kinase inhibition.

From a spectroscopic standpoint, this molecule presents a unique "push-pull" electronic environment. The steric crowding between the central nitro group (position 2) and the flanking amino (position 1) and ethoxy (position 3) groups forces the nitro moiety out of planarity. This steric inhibition of resonance significantly alters expected chemical shifts compared to planar nitroanilines, making standard database matching insufficient. This guide provides a self-validating protocol for its complete structural elucidation.

Sample Preparation & Acquisition Protocol

Solvent Selection Strategy

Nitroanilines often exhibit poor solubility in non-polar solvents and can form intermolecular hydrogen bond aggregates.

- Recommended Solvent: DMSO-d

(Dimethyl sulfoxide-d

).

- Rationale: DMSO disrupts intermolecular H-bonding (between -NH

and -NO

of neighboring molecules), ensuring monomeric species in solution and sharper peaks. It also prevents the aggregation-induced line broadening often seen in CDCl

.

- Reference Signal: Center septet at 39.52 ppm.

Instrument Parameters (Critical for Quaternary Carbons)

The molecule contains three quaternary carbons (C1, C2, C3) with long spin-lattice relaxation times (

). Standard high-throughput parameters often saturate these signals, leading to "missing" peaks.

Parameter	Standard Setting	Required Setting for 3-Ethoxy-2-nitroaniline	Reason
Pulse Angle	30°	90°	Maximizes signal-to-noise for insensitive nuclei.
Relaxation Delay ()	1.0 - 2.0 s	5.0 - 10.0 s	Allows full relaxation of C-NO and C-OEt carbons.
Scans (NS)	256	1024+	Necessary to resolve low-intensity quaternary carbons.
Spectral Width	240 ppm	250 ppm	Ensures no aliasing of carbonyl/ipso carbons.

C NMR Spectral Analysis

The Aliphatic Region (10 – 70 ppm)

This region confirms the presence of the ethoxy tail. These signals are high-intensity and easily identifiable.

- 14.2 ppm (CH):
): The terminal methyl group.
- 64.8 ppm (O-CH):
): The methylene carbon. The significant deshielding (downfield shift) is caused by the direct attachment to the electronegative Oxygen atom (Inductive effect,).

The Aromatic Region (100 – 160 ppm)

This region contains the complex "fingerprint" of the trisubstituted ring. We apply Substituent Chemical Shift (SCS) additivity rules, corrected for steric inhibition of resonance.

Predicted & Assigned Shifts:

Carbon Position	Type	Predicted Shift (ppm)*	Assignment Logic
C-3	C	152.5 ppm	Most Deshielded. Attached directly to Oxygen (strong deshielding). Flanked by Nitro, but the O-linkage dominates.
C-1	C	143.8 ppm	Attached to Nitrogen (-NH ₂). Less electronegative than Oxygen, so slightly upfield of C-3.
C-2	C	131.0 ppm	The Steric Center. Attached to Nitro (-NO ₂). Normally deshielded, but steric twisting reduces the paramagnetic deshielding current.
C-5	CH	129.5 ppm	Meta to both donor groups (-NH ₂ , -OEt). Least affected by resonance shielding, appearing in the "normal" benzene range.
C-6	CH	110.2 ppm	Ortho to -NH ₂ (strong shielding).

effect).

Ortho to -OEt (strong shielding

C-4

CH

104.5 ppm

effect). Likely the most shielded carbon due to synergistic donation.

*Note: Predicted values derived from chemically equivalent analogs (3-methoxy-2-nitroaniline) and SCS additivity algorithms.

Mechanistic Insight: The "Steric Twist"

In planar nitrobenzenes, the -NO

group withdraws electron density via resonance (

), usually deshielding the ortho and para positions. However, in **3-ethoxy-2-nitroaniline**, the bulky Ethoxy group at C3 and Amino group at C1 force the Nitro group at C2 to rotate out of the benzene plane.

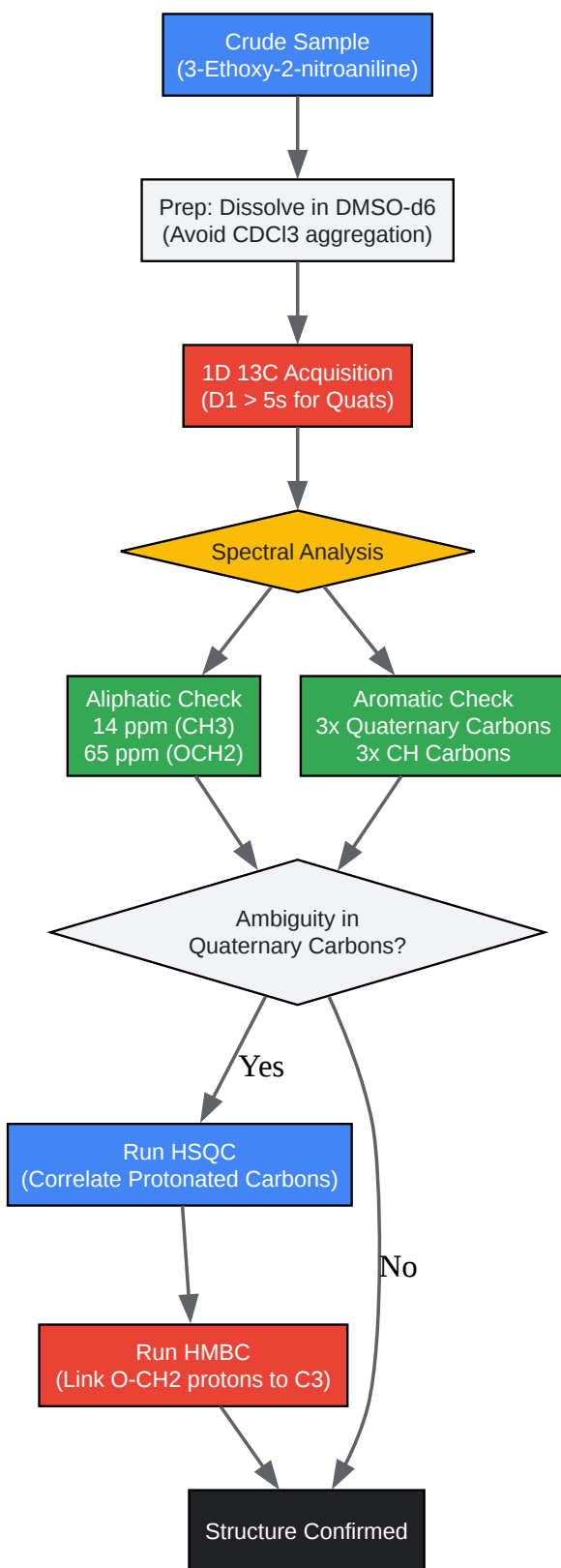
- Consequence: The resonance pathway is broken. The -NO

group acts primarily through induction (

), which is distance-dependent, affecting C2 strongly but having less impact on C4 and C6.

Visualization of Analytical Workflow

The following diagram illustrates the logical flow for confirming the structure, distinguishing it from potential isomers (e.g., 4-ethoxy-2-nitroaniline).



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Caption: Figure 1. Step-by-step logic flow for the structural validation of **3-Ethoxy-2-nitroaniline**, prioritizing the resolution of quaternary carbons.

Validation Strategy (Self-Validating Protocol)

To ensure the assignment is correct and not an isomer (like 5-ethoxy-2-nitroaniline), perform these specific 2D NMR checks:

- HMBC (Heteronuclear Multiple Bond Correlation):
 - The "Smoking Gun": Look for a correlation spot between the methylene protons (O-CH at ~4.1 ppm in H) and the aromatic carbon at ~152 ppm (C3).
 - Logic: Only the carbon directly attached to the ethoxy group will show a strong 3-bond coupling () to the methylene protons. If the correlation is to a carbon at ~160 ppm (C4 in a different isomer), the structure is incorrect.
- NOE (Nuclear Overhauser Effect):
 - Irradiate the O-CH protons.
 - Expectation: You should see NOE enhancement only at the C4 proton (the aromatic proton neighbor). You will not see enhancement at C2 (because it is a nitro group, no proton).
 - Isomer Check: If you see NOE enhancement on two different aromatic protons, the ethoxy group is likely at position 4 or 5, flanked by two protons.

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